

Application Notes and Protocols for NFAT Pathway Inhibitors in Mouse Models

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Compound of Interest

Compound Name: *NFAT Inhibitor-2*

Cat. No.: *B2804109*

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A scarcity of publicly available in vivo data exists for a compound specifically designated as "**NFAT Inhibitor-2**." Commercial suppliers reference it as a potent inhibitor of calcineurin-NFAT signaling, linked to patent WO2016207212A1. However, detailed administration and dosage studies in mouse models for a compound with this exact name are not found in the reviewed scientific literature.

This document provides a comprehensive overview of the administration and dosage of other well-characterized inhibitors of the NFAT signaling pathway in mouse models. The provided protocols and data are based on published research for compounds with similar mechanisms of action, such as VIVIT peptides and the calcineurin inhibitor Cyclosporin A. Researchers should consider this information as a starting point for developing experimental designs for their specific NFAT inhibitor.

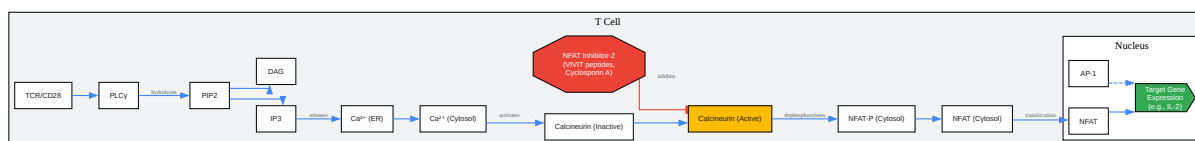
Data Presentation: In Vivo Administration of NFAT Pathway Inhibitors in Mice

The following table summarizes quantitative data from studies utilizing inhibitors of the calcineurin-NFAT signaling pathway in various mouse models. This information can serve as a reference for dose-ranging studies.

Inhibitor Name	Mouse Model	Dosage	Administration Route	Frequency	Reference
11R-VIVIT	Asparaginase Hypersensitivity	10 mg/kg	Intraperitoneal (IP)	With each asparaginase sensitization dose	[1]
dNP2-VIVIT	Experimental Autoimmune Encephalomyelitis (EAE)	100 µg/mouse	Intraperitoneal (IP)	Every other day starting from day 7	[2]
Cyclosporin A	Renal Ischemia-Reperfusion Injury	3 mg/kg	Not specified	10 minutes before ischemia	[3]
Cyclosporin A	Renal Ischemia-Reperfusion Injury	10 mg/kg	Not specified	10 minutes before ischemia	[3]

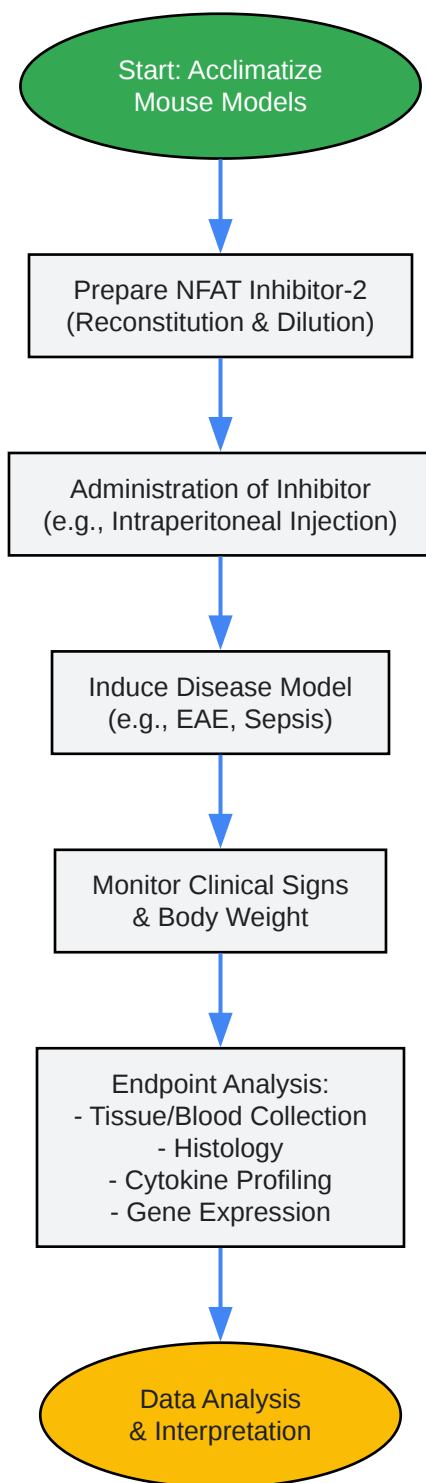
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and a typical experimental procedure, the following diagrams are provided.



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Caption: NFAT Signaling Pathway and Point of Inhibition.



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References

- 1. Dose and timing of injections for effective cyclosporine A pretreatment before renal ischemia reperfusion in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NFAT Inhibitor-2|CAS 422546-87-0|DC Chemicals [dcchemicals.com]
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